

An In-depth Technical Guide to Triethyl Phosphonoacetate

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Compound of Interest

Compound Name: Triethyl phosphonoacetate

Cat. No.: B013927

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Triethyl phosphonoacetate (TEPA) is a versatile and widely utilized organophosphorus reagent in modern organic synthesis. Its primary application lies in the Horner-Wadsworth-Emmons (HWE) reaction, a critical methodology for the stereoselective formation of alkenes. This guide provides a comprehensive overview of the core chemical and physical properties of **triethyl phosphonoacetate**, detailed experimental protocols for its synthesis and application, and visual representations of key reaction pathways.

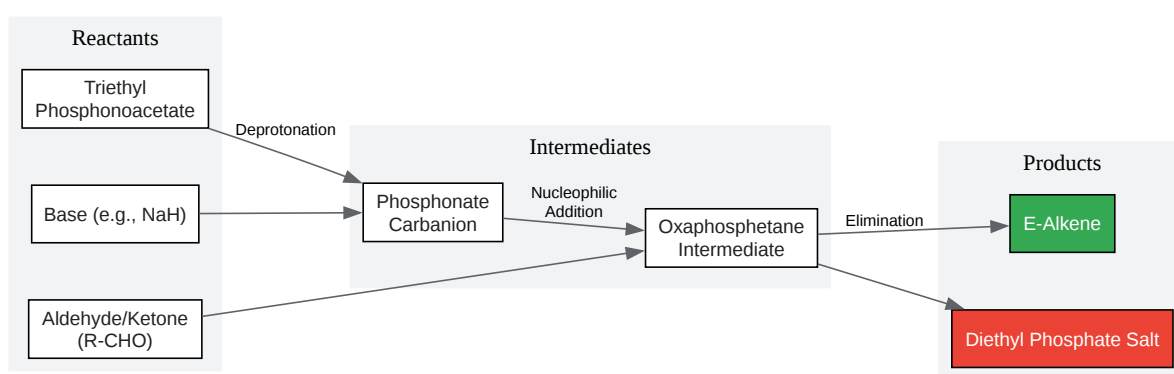
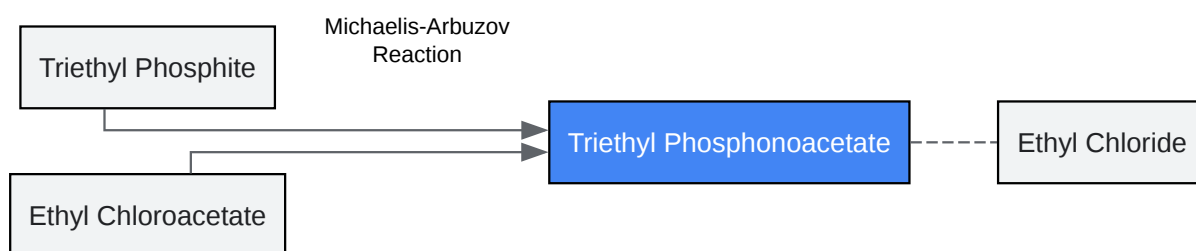
Core Properties and Data

Triethyl phosphonoacetate is a stable, colorless to light yellow liquid under standard conditions.^{[1][2]} Its chemical structure features a phosphonate group attached to an ethyl acetate moiety, rendering the alpha-proton acidic and readily removable by a base.^{[3][4]} This characteristic is fundamental to its reactivity in olefination reactions. A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C8H17O5P	[1][3][5]
Molecular Weight	224.19 g/mol	[1][3][5][6][7]
CAS Number	867-13-0	[1][5][6][7]
Boiling Point	142-145 °C at 9 mmHg	[3][4][6][7]
Density	1.13 g/mL at 25 °C	[4][6][7]
Refractive Index (n _{20/D})	1.431	[4][6][7]
Melting Point	-24 °C	[7]
Flash Point	165 °C	[7]
Water Solubility	Slightly miscible	[4][7]

Synthesis of Triethyl Phosphonoacetate

The most common and industrially significant method for synthesizing **triethyl phosphonoacetate** is the Michaelis-Arbuzov reaction.[8][9] This reaction involves the treatment of a trialkyl phosphite, typically triethyl phosphite, with an alkyl halide, in this case, an ethyl haloacetate.[8]



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